

# The Synergistic Dance of ZDDP and Molybdenum: A Guide to Enhanced Friction Reduction

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## Compound of Interest

Compound Name: *zinc;diheptoxy-sulfanylidene-sulfido-λ5-phosphane*

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For researchers, scientists, and formulation experts in tribology, the quest for superior lubrication is a continuous endeavor. This guide provides a comparative analysis of the synergistic friction reduction achieved by combining Zinc Dialkyldithiophosphate (ZDDP) and molybdenum-based additives, primarily Molybdenum Dithiocarbamate (MoDTC). Through a review of experimental data, this document elucidates the enhanced performance of this additive combination and details the underlying mechanisms.

The combination of ZDDP and molybdenum additives has been a cornerstone in the formulation of high-performance lubricants for decades. While ZDDP is a well-established anti-wear additive, its combination with molybdenum compounds, particularly MoDTC, leads to a significant reduction in the coefficient of friction, a phenomenon attributed to a powerful synergistic interaction. This guide synthesizes findings from various tribological studies to offer a clear comparison of their individual and combined performance.

## Quantitative Performance Analysis

The synergistic effect of ZDDP and molybdenum additives is most evident in the quantitative data obtained from standardized tribological tests. The following tables summarize the friction and wear data from studies utilizing different lubricant formulations.

Table 1: Four-Ball Wear Test Results

| Lubricant Formulation             | Additive Concentration      | Mean Wear Scar Diameter (mm)                 | Coefficient of Friction (CoF)   | Reference |
|-----------------------------------|-----------------------------|----------------------------------------------|---------------------------------|-----------|
| Base Oil                          | -                           | Data not consistently available              | ~0.14                           | [1]       |
| Base Oil + ZDDP                   | 1.0 wt%                     | Significantly smaller than MOLYVAN 855 alone | Data not consistently available | [2]       |
| Base Oil + MOLYVAN 855 (Mo-based) | 1.0 wt%                     | Largest wear scar                            | Data not consistently available | [2]       |
| Base Oil + ZDDP + MOLYVAN 855     | 0.5 wt% each                | Smallest wear scar                           | Data not consistently available | [2]       |
| PAO4 + MoDTC                      | Concentration not specified | Data not consistently available              | 0.07                            | [1]       |
| PAO4 + MoDTC + ZDDP               | Concentration not specified | Data not consistently available              | 0.06 ± 0.01                     |           |

Table 2: Pin-on-Disc Test Results

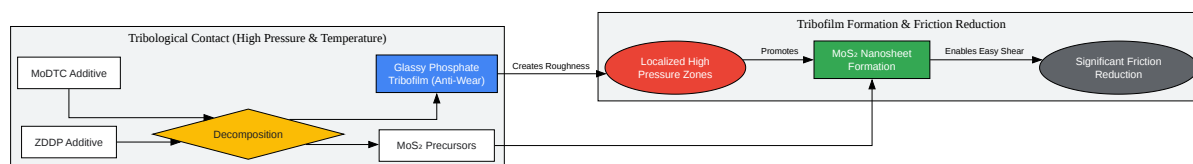
| Lubricant Formulation                               | Test Conditions                 | Coefficient of Friction (CoF) | Reference |
|-----------------------------------------------------|---------------------------------|-------------------------------|-----------|
| Steel pin on steel disc (5W-30 oil with ZDDP)       | Simulating cam follower sliding | Increased from 0.11 to 0.12   |           |
| Steel pin on steel disc (5W-20 oil with MoDTC)      | Simulating cam follower sliding | Decreased from 0.12 to 0.04   |           |
| Steel pin on DLC-coated disc (5W-30 oil with ZDDP)  | Simulating cam follower sliding | Decreased from 0.12 to 0.10   |           |
| Steel pin on DLC-coated disc (5W-20 oil with MoDTC) | Simulating cam follower sliding | Decreased from 0.11 to 0.08   |           |

## The Synergistic Mechanism: A Closer Look

The enhanced friction reduction is not merely an additive effect but a true synergy where ZDDP facilitates the friction-reducing action of molybdenum compounds. The primary mechanism involves the formation of a layered molybdenum disulfide ( $\text{MoS}_2$ ) tribofilm at the contact surfaces.

ZDDP, under the heat and pressure of tribological contacts, decomposes to form a glassy phosphate-based tribofilm. This film acts as a protective anti-wear layer. The roughness of this ZDDP-derived film is crucial, as it creates localized high-pressure zones. These high-pressure zones, in turn, promote the decomposition of MoDTC and the subsequent formation of  $\text{MoS}_2$  nanosheets. These  $\text{MoS}_2$  sheets have a lamellar structure with weak van der Waals forces between layers, allowing for easy shearing and resulting in a significantly lower coefficient of friction.

The following diagram illustrates this synergistic mechanism:



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Caption: Synergistic mechanism of ZDDP and MoDTC for friction reduction.

## Experimental Protocols

The data presented in this guide is derived from standardized tribological tests. While specific parameters may vary between studies, the following provides an overview of the methodologies commonly employed.

### Four-Ball Wear Test (ASTM D4172 / ASTM D2266)

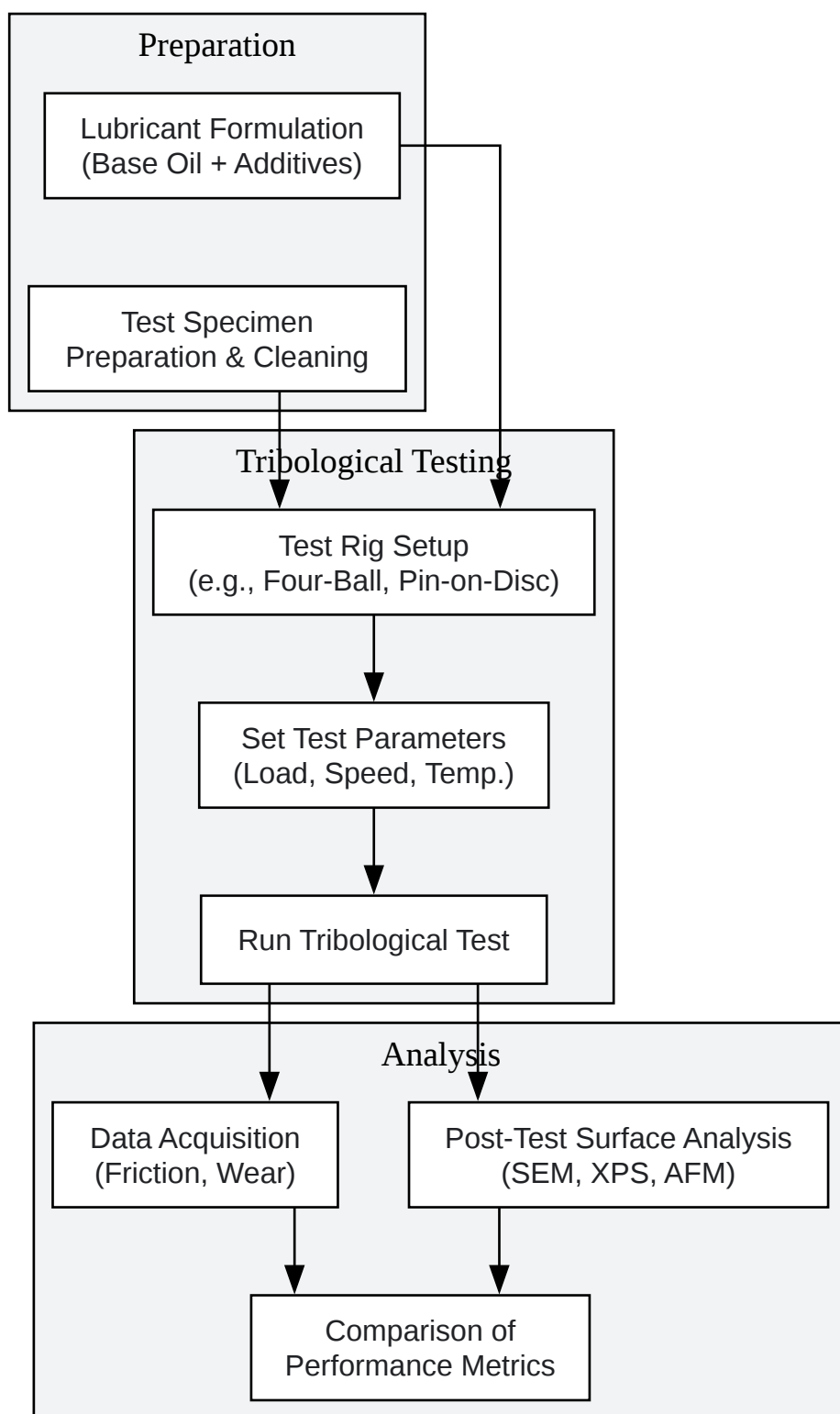
- **Objective:** To determine the wear-preventive characteristics of a lubricant.
- **Apparatus:** A four-ball tester consists of three stationary steel balls held in a cup, with a fourth ball rotated against them under a specified load.
- **Procedure:** The test lubricant is placed in the cup covering the stationary balls. A specified load is applied, and the top ball is rotated at a constant speed for a set duration and temperature.
- **Key Parameters:**
  - **Load:** Typically ranging from 150 N to 700 N.
  - **Speed:** Commonly 1200 rpm or 1800 rpm.

- Temperature: Varies from room temperature to 125°C.
- Duration: Often 30 or 60 minutes.
- Output: The average wear scar diameter on the three stationary balls is measured. A smaller wear scar indicates better anti-wear properties. The coefficient of friction can also be monitored during the test.

#### Pin-on-Disc Test (ASTM G99)

- Objective: To evaluate the friction and wear characteristics of materials in sliding contact.
- Apparatus: A pin or ball is loaded against a rotating disc.
- Procedure: The pin is held stationary while the disc rotates at a constant speed. The lubricant is applied to the contact area. The frictional force and wear on both the pin and the disc are measured.
- Key Parameters:
  - Load: Applied normal force on the pin.
  - Sliding Speed: Rotational speed of the disc.
  - Temperature: Can be controlled to simulate specific operating conditions.
  - Materials: The pin and disc materials can be varied to simulate different engine components (e.g., steel, DLC-coated surfaces).
- Output: Coefficient of friction and wear volume/rate of the pin and disc.

The following diagram outlines a typical experimental workflow for evaluating lubricant additives:



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